

indium hydroxide chemical formula and molecular weight

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Indium hydroxide	
Cat. No.:	B7801186	Get Quote

Indium Hydroxide: A Technical Overview

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides essential information regarding the chemical properties of **indium hydroxide**, a compound of interest in various scientific and industrial applications.

Indium hydroxide, a white and odorless powder, is a key precursor in the synthesis of other indium compounds, such as indium oxide and indium tin oxide, which have significant applications in electronics and optoelectronics.[1] It is generally insoluble in water but soluble in mineral acids.[1][2]

Quantitative Data Summary

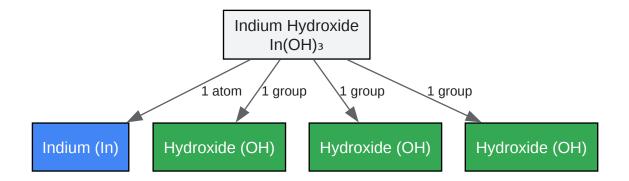
The fundamental chemical properties of **indium hydroxide** are summarized in the table below.

Property	Value	Source
Chemical Formula	In(OH)3 or H3InO3	[1][2][3]
Molecular Weight	165.84 g/mol	[2][3]
Alternate Molecular Weight	168.864 g/mol	
CAS Registry Number	20661-21-6	[1]



Structural Composition

The molecular structure of **indium hydroxide** consists of one indium atom bonded to three hydroxide groups. This arrangement is visualized in the following diagram.



Click to download full resolution via product page

Caption: Elemental composition of Indium Hydroxide.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Page loading... [wap.guidechem.com]
- 2. indium.com [indium.com]
- 3. Substance Registry Services | US EPA [cdxapps.epa.gov]
- To cite this document: BenchChem. [indium hydroxide chemical formula and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7801186#indium-hydroxide-chemical-formula-and-molecular-weight]

Disclaimer & Data Validity:







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com